

Initial Characterization of Novel Tetrahydropyran Esters: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Methyl 4-propanoyloxane-4-carboxylate*

CAS No.: 856414-66-9

Cat. No.: B3388038

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Target Audience: Researchers, Medicinal Chemists, and Drug Delivery Scientists
Content Type: Technical Whitepaper

Introduction: The Strategic Value of the Tetrahydropyran Scaffold

In modern drug discovery and polymer science, the tetrahydropyran (THP) ring is a highly privileged scaffold. Its rigid chair conformation provides predictable spatial vectors for substituents, making it ideal for target-specific binding[1]. Furthermore, when functionalized as an ester, the THP moiety introduces a tunable, pH-sensitive hydrolytic liability. This dual nature—conformational rigidity for receptor binding and acid-lability for controlled release—makes THP esters invaluable in both small-molecule therapeutics and advanced polymeric drug delivery systems[2].

As a Senior Application Scientist, I approach the initial characterization of these molecules not as a rigid checklist, but as a causal workflow. Every analytical choice must directly inform the

molecule's downstream application, ensuring that structural integrity translates to reliable biological performance.

Structural Elucidation: Establishing the Chemical Foundation

Before any biological or physicochemical profiling begins, the absolute and relative stereochemistry of the THP ester must be rigorously validated. The pharmacological activity of THP derivatives—such as their ability to selectively inhibit serotonin (SERT) and norepinephrine (NET) transporters—is heavily dependent on the axial or equatorial positioning of functional groups[1].

Causality in Analytical Choices

- 2D NOESY NMR: 1D proton NMR is insufficient for THP rings due to overlapping multiplet signals. 2D NOESY is mandatory to establish the relative stereochemistry (syn/anti relationships) of the ester linkage and ring substituents.
- High-Resolution Mass Spectrometry (HRMS): Confirms the exact mass to rule out polymerization or incomplete cyclization during synthesis (e.g., during Prins cyclization).

Protocol 1: Self-Validating NMR Stereochemical Profiling

Objective: Confirm the chair conformation and equatorial/axial substituent orientation.

- Sample Preparation: Dissolve 5-10 mg of the purified THP ester in 0.6 mL of deuterated chloroform (CDCl_3) treated with silver foil to prevent acid-catalyzed degradation of the ester.
- Data Acquisition: Acquire a standard ^1H NMR, followed by a 2D NOESY spectrum with a mixing time of 300-500 ms.
- Causality & Validation: Look for nuclear Overhauser effect (NOE) cross-peaks between the anomeric proton and the protons on carbons 3 and 5.
- Built-in Control: The absence of an NOE signal between 1,3-diaxial protons serves as a negative control, instantly flagging a distorted boat conformation or an unexpected epimer.

Physicochemical Profiling: Harnessing pH-Responsive Behavior

In the realm of targeted drug delivery, THP esters are frequently utilized to cross-link micelles or form block copolymers via Reversible Addition-Fragmentation Chain Transfer (RAFT) polymerization[2]. The ester bond on a THP ring is uniquely sensitive to mildly acidic conditions (pH 5.0–6.5), which perfectly mirrors the tumor microenvironment or intracellular endosomes.

Protocol 2: pH-Dependent Hydrolysis Assay

Objective: Quantify the cleavage kinetics of the THP ester linkage to validate its utility in targeted release.

- **Buffer Preparation:** Prepare three sets of 0.1 M phosphate-buffered saline (PBS) at pH 7.4 (physiological), pH 6.0 (tumor microenvironment), and pH 5.0 (endosomal).
- **Incubation:** Incubate the THP-ester cross-linked micelles (1 mg/mL) in each buffer at 37°C under gentle agitation.
- **Quantification:** At predetermined time points (0, 1, 4, 8, 12, 24 hours), extract a 100 µL aliquot and analyze via Dynamic Light Scattering (DLS) to measure micelle swelling/dissociation, and HPLC to quantify the released payload.
- **Self-Validating Control:** Run a parallel assay using a non-cleavable PEG-based micelle. If the PEG micelle also degrades, the buffer system is flawed; if only the THP-ester micelle degrades at pH 5.0, the mechanism is validated.

Biological Characterization: In Vitro Efficacy

Beyond drug delivery, THP derivatives are potent active pharmaceutical ingredients (APIs). Recent breakthroughs have demonstrated that THP-based compounds act as novel bacterial topoisomerase inhibitors (NBTIs), effectively targeting DNA gyrase and topoisomerase IV in Gram-positive pathogens without cross-resistance to traditional fluoroquinolones[3].

Protocol 3: DNA Gyrase Supercoiling Inhibition Assay

Objective: Determine the IC₅₀ of the THP ester against bacterial DNA gyrase.

- **Reaction Assembly:** In a 20 μ L reaction volume, combine relaxed pBR322 plasmid DNA (0.5 μ g), assay buffer (containing ATP and Mg^{2+}), and varying concentrations of the THP ester (1 nM to 10 μ M).
- **Enzyme Addition:** Initiate the reaction by adding 1 unit of *S. aureus* DNA gyrase. Incubate at 37°C for 30 minutes.
- **Termination & Resolution:** Stop the reaction with 50% glycerol containing bromophenol blue and EDTA. Resolve the topoisomers on a 1% agarose gel.
- **Self-Validating Control:** Use Ciprofloxacin as a positive control for inhibition, and a DMSO-only lane as a negative control to ensure the solvent does not artificially inhibit the enzyme.

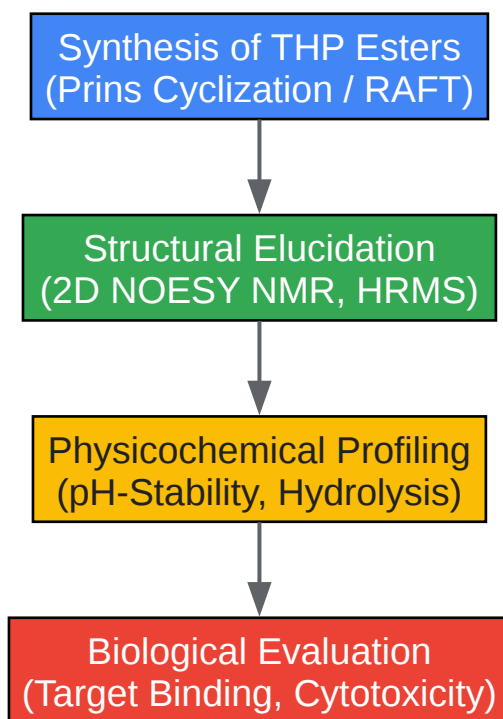
Quantitative Data Summary

The following table synthesizes the comparative biological and physicochemical performance of various characterized THP derivatives:

Compound Class / Application	Primary Target / Mechanism	Assay Type	Efficacy / Outcome	Key Structural Feature
THP-Bicyclic Aromatic	DNA Gyrase / Topo IV	Supercoiling Assay	IC ₅₀ : 10 - 50 nM	syn-diol linker, trans-3,6-THP[3]
THP-Amine Derivatives	SERT / NET Transporters	Radioligand Binding	K _i : 2.1 - 15.3 nM	-OH substituent on THP ring[1]
THP-Ester Micelles	pH-Responsive Delivery	Hydrolysis (pH 5.0)	>85% release at 24h	Hydrolysable THP-ester core[2]

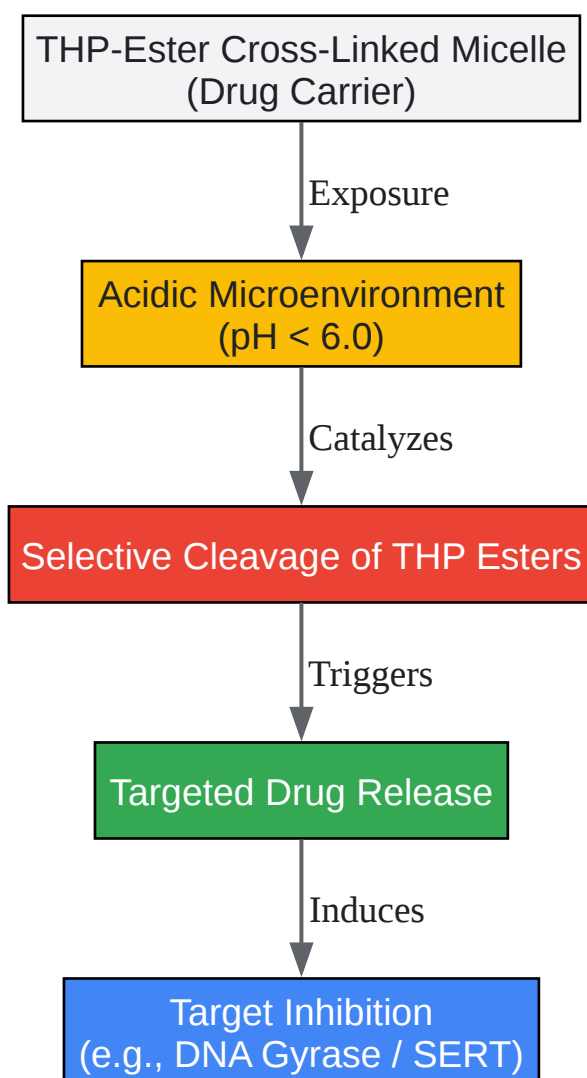
Workflows and Mechanistic Pathways

To synthesize the technical methodologies described above, the following diagrams illustrate the logical progression of THP ester characterization and their mechanism of action in targeted delivery systems.



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Experimental workflow for the initial characterization of novel THP esters.



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Mechanism of pH-responsive drug release and target inhibition by THP derivatives.

References

- [1] Kharkar, P. S., Reith, M. E. A., & Dutta, A. K. (2008). Three-dimensional quantitative structure-activity relationship (3D QSAR) and pharmacophore elucidation of tetrahydropyran derivatives as serotonin and norepinephrine transporter inhibitors. *Journal of Computer-Aided Molecular Design*. URL:[[Link](#)]
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- [2] Xu, X., et al. (2008). Aqueous RAFT Synthesis of pH-Responsive Triblock Copolymer mPEO–PAPMA–PDPAEMA and Formation of Shell Cross-Linked Micelles. *Macromolecules* (ACS Publications). URL:[[Link](#)]

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Sources

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